

In-Depth Technical Guide to Dicyclohexyl Sulfide (CAS Number: 7133-46-2)

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Compound of Interest

Compound Name: *Dicyclohexyl sulphide*

Cat. No.: *B15489629*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dicyclohexyl sulfide, identified by the CAS number 7133-46-2, is a saturated organosulfur compound with the chemical formula $C_{12}H_{22}S$. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, key applications, and available spectral data. While direct biological activity and involvement in signaling pathways are not extensively documented in current literature, its role as a synthetic intermediate in the pharmaceutical and agrochemical industries underscores its importance in drug development. This document aims to consolidate the available technical information on dicyclohexyl sulfide, presenting it in a structured format to support research and development activities.

Chemical and Physical Properties

Dicyclohexyl sulfide is a colorless to pale yellow, oily liquid with a characteristic sulfurous odor. It is insoluble in water but soluble in many organic solvents.^{[1][2]} The key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₂ S	[2][3]
Molecular Weight	198.37 g/mol	[2][3]
CAS Number	7133-46-2	[2][3]
Appearance	Colorless, oily liquid	[1]
Melting Point	9.9 °C	[2]
Boiling Point	293.8 °C at 760 mmHg	[2]
Density	0.96 g/cm ³	[2]
Flash Point	123.1 °C	[2]
Refractive Index	1.5142 (estimate)	[2]
Vapor Pressure	0.00297 mmHg at 25°C	[2]
LogP	4.385	[2]
EINECS Number	230-432-7	[2]

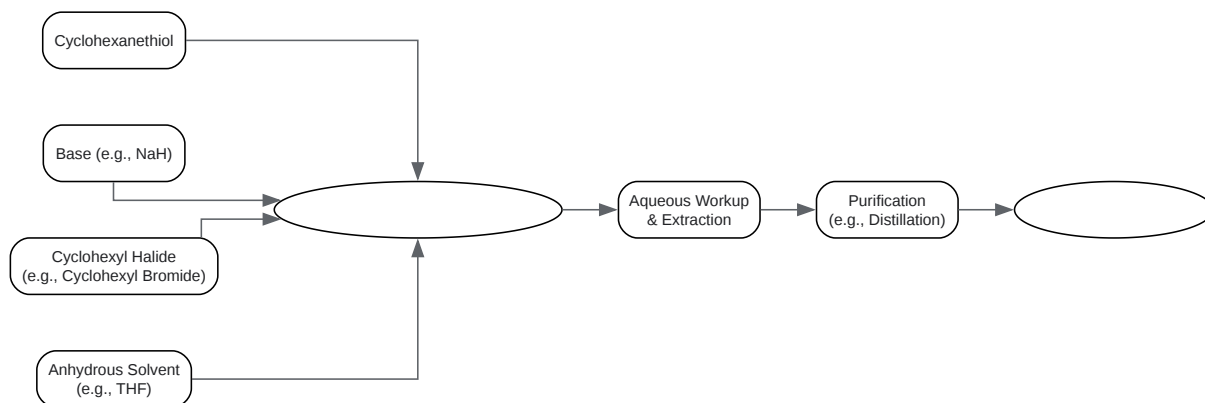
Synthesis and Manufacturing

The synthesis of dicyclohexyl sulfide can be achieved through several routes, primarily involving the reaction of cyclohexyl-containing precursors with a sulfur source. While detailed industrial-scale protocols are proprietary, the following sections outline the key laboratory-scale synthesis methodologies reported in the literature.

Synthesis from Cyclohexanethiol

A common laboratory preparation involves the reaction of cyclohexanethiol. While a specific detailed protocol for the direct conversion to dicyclohexyl sulfide is not readily available in the public domain, a plausible method involves the base-mediated reaction of cyclohexanethiol with a cyclohexyl halide.

Experimental Workflow:



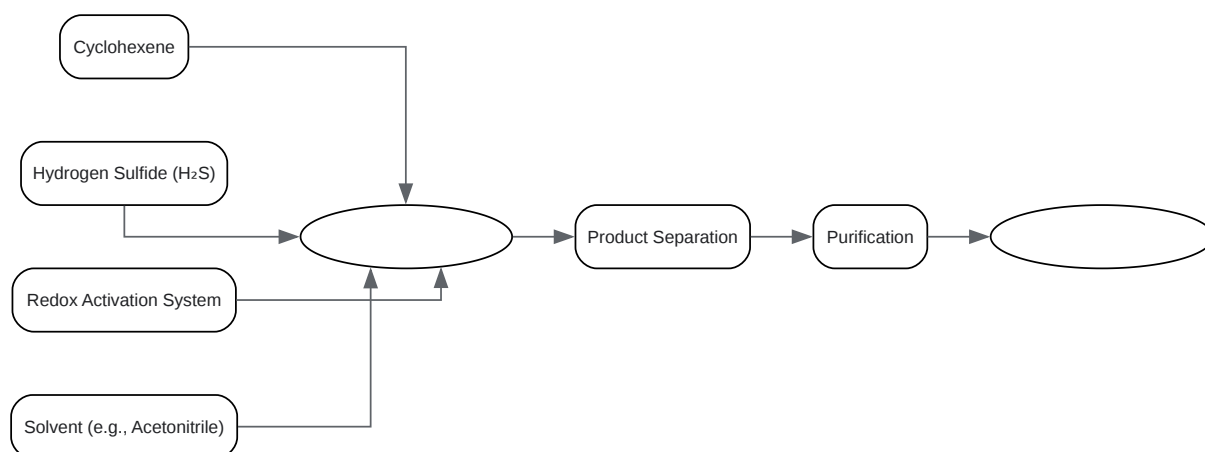
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Caption: General workflow for the synthesis of dicyclohexyl sulfide from cyclohexanethiol.

Synthesis from Cyclohexene and Hydrogen Sulfide

Another reported method involves the direct thiolation of cyclohexene using hydrogen sulfide. [4] This reaction is typically carried out under conditions that facilitate the redox activation of hydrogen sulfide.

Experimental Workflow:



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Caption: Synthesis of dicyclohexyl sulfide via thiolation of cyclohexene.

Applications

Dicyclohexyl sulfide serves as a versatile compound with applications in several industrial and research areas.

Intermediate in Pharmaceutical and Agrochemical Synthesis

One of the primary applications of dicyclohexyl sulfide is its use as a synthetic intermediate in the manufacturing of various pharmaceuticals and agrochemicals.^[1] Its bifunctional nature, with two cyclohexyl groups attached to a sulfur atom, allows for a range of chemical transformations to build more complex molecules.

Ligand in Asymmetric Catalysis

In the field of organic chemistry, dicyclohexyl sulfide is recognized for its role as a chiral ligand in asymmetric catalysis.^{[1][4]} The formation of metal complexes with dicyclohexyl sulfide can

create a chiral environment that enables the stereoselective synthesis of enantiomerically pure compounds, which is of paramount importance in drug development.[1]

PVC Stabilizer

Dicyclohexyl sulfide is also utilized as a stabilizer in the production of polyvinyl chloride (PVC). [1][4] Its incorporation into PVC formulations helps to prevent the thermal degradation of the polymer, thereby enhancing its stability and durability.[1]

Solvent

Due to its physical properties, dicyclohexyl sulfide can be employed as a solvent in various organic and pharmaceutical applications.[1]

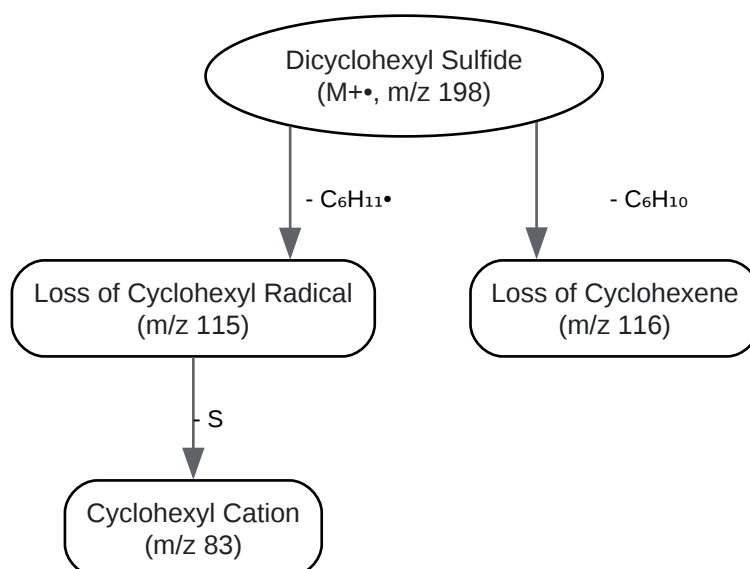
Spectral Data

The structural elucidation of dicyclohexyl sulfide is supported by various spectroscopic techniques.

Mass Spectrometry

The mass spectrum of dicyclohexyl sulfide is available in the NIST WebBook.[5] The fragmentation pattern is consistent with the structure of the molecule, with key fragments arising from the loss of cyclohexyl and smaller alkyl fragments.

Logical Relationship of Mass Spec Fragmentation:



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Caption: Predicted major fragmentation pathways for dicyclohexyl sulfide in mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectral data for dicyclohexyl sulfide is referenced in PubChem.[6] The spectrum is expected to show signals corresponding to the different carbon environments within the cyclohexyl rings.

Infrared (IR) Spectroscopy

While a specific spectrum is not readily available, the IR spectrum of dicyclohexyl sulfide is expected to exhibit characteristic C-H stretching and bending vibrations for the cyclohexyl groups and a C-S stretching vibration.

Biological Activity and Toxicology

Currently, there is a lack of publicly available data specifically detailing the biological activity of dicyclohexyl sulfide or its involvement in signaling pathways relevant to drug development. Research on the biological effects of organosulfur compounds has often focused on naturally occurring sulfides, such as those found in garlic (e.g., diallyl sulfide).[2][3] These studies have highlighted a range of activities including anti-inflammatory, antioxidant, and antimicrobial

effects.[2][3][7][8][9] However, it is crucial to note that these findings cannot be directly extrapolated to dicyclohexyl sulfide due to significant structural differences.

Toxicological data for dicyclohexyl sulfide is not extensively reported. For the related compound, dicyclohexyl disulfide, some acute toxicity data is available, and it is noted to be an irritant to the eyes, respiratory system, and skin.[1][10][11][12] Given the structural similarity, a cautious approach to handling dicyclohexyl sulfide is warranted, and appropriate personal protective equipment should be used.

Conclusion

Dicyclohexyl sulfide is a valuable chemical intermediate with established applications in the synthesis of pharmaceuticals and agrochemicals, as a ligand in catalysis, and as a PVC stabilizer. This guide has summarized the key technical data currently available for this compound. Further research into its potential biological activities and the quantification of its performance in various applications would be beneficial for expanding its utility in research and drug development. The provided data and workflows are intended to serve as a foundational resource for scientists and researchers working with this compound.

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